

A Technical Guide to Dibenzyl 2-fluoromalonate for the Research Community

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Compound of Interest

Compound Name: *Dibenzyl 2-fluoromalonate*

Cat. No.: *B168617*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Dibenzyl 2-fluoromalonate**, a key reagent in synthetic organic chemistry, particularly for the introduction of fluorine into molecular structures. This document offers a summary of commercially available sources, a discussion of synthetic methodologies, and illustrative diagrams to support laboratory workflows and conceptual understanding.

Core Compound Information

Compound Name	Dibenzyl 2-fluoromalonate
CAS Number	133384-81-3
Molecular Formula	C ₁₇ H ₁₅ FO ₄
Molecular Weight	302.30 g/mol
Synonyms	Dibenzyl fluoromalonate, Propanedioic acid, 2-fluoro-, 1,3-bis(phenylmethyl) ester

Commercial Suppliers

For researchers seeking to procure **Dibenzyl 2-fluoromalonate**, several commercial suppliers offer this reagent. The following table summarizes key information from various suppliers to

facilitate comparison. Please note that availability and pricing are subject to change and should be verified on the suppliers' websites.

Supplier	Catalog Number	Purity	Available Quantities
BLD Pharm	BD00794668	97%	Inquire
ChemicalBook	CB11116263	Inquire	Inquire
AK Scientific, Inc.	8345DA	95%	1g, 5g, 25g
App-Chem	AM35654	Inquire	Inquire
ChemUniverse	Inquire	Inquire	Request a Quote
Haoyuan Chemexpress Co., Ltd.	HY-W017875	Inquire	Inquire
Shanghai Haohong Pharmaceutical Co., Ltd.	Inquire	Inquire	Inquire
Hangzhou Baige Pharmaceutical Technology Co., Ltd.	Inquire	Inquire	Inquire

Experimental Protocols: Synthesis of Fluoromalonates

A specific, detailed experimental protocol for the synthesis of **Dibenzyl 2-fluoromalonate** is not readily available in the public domain. However, the synthesis of analogous dialkyl 2-fluoromalonates, such as diethyl 2-fluoromalonate, is well-documented. The following protocol for the fluorination of a malonic ester is adapted from a general procedure and can serve as a starting point for the synthesis of the dibenzyl analogue, with appropriate modifications for the different starting material.

General Procedure for the Fluorination of a Malonic Ester^[1]

Materials:

- Appropriate malonic ester (e.g., Dibenzyl malonate) (1 mmol)
- Iodosylbenzene (PhIO) (550 mg, 2.5 mmol)[1]
- Triethylamine pentahydrogen fluoride ($\text{Et}_3\text{N}\cdot 5\text{HF}$) (800 mg, 4 mmol)[1]
- 1,2-dichloroethane (DCE) (2 mL)[1]
- Aqueous sodium bicarbonate (NaHCO_3) solution
- Dichloromethane (CH_2Cl_2)
- Brine
- Sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexane and Dichloromethane for elution

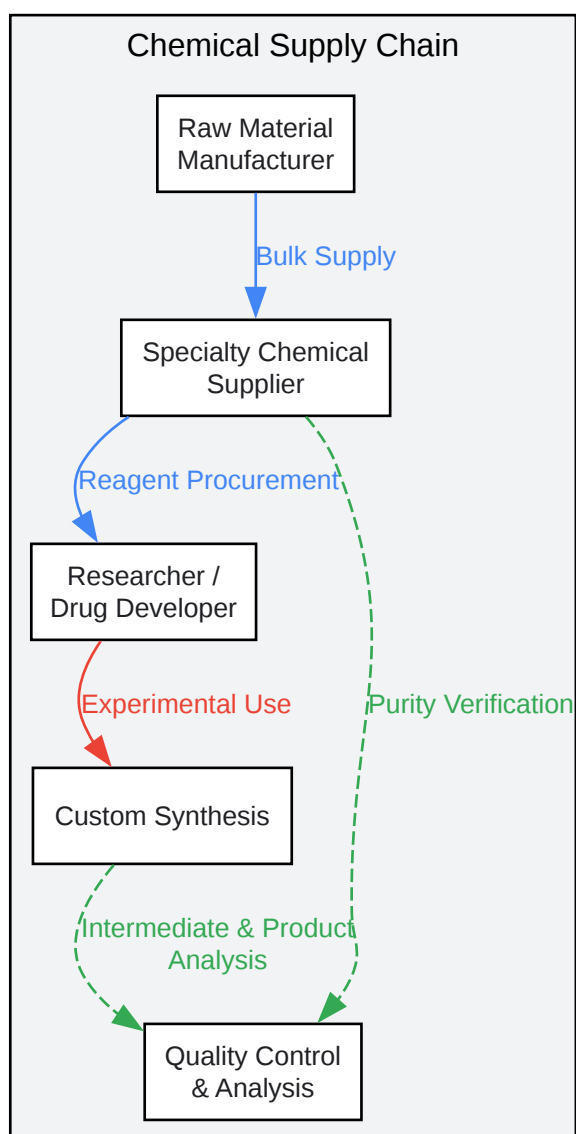
Procedure:

- To a Teflon test tube, add iodosylbenzene (550 mg, 2.5 mmol), triethylamine pentahydrogen fluoride (800 mg, 4 mmol), and 1,2-dichloroethane (1 mL).[1]
- Stir the mixture at room temperature for 15 minutes.[1]
- Add a solution of the appropriate malonic ester (1 mmol) in 1,2-dichloroethane (1 mL).[1]
- Seal the test tube with a septum and heat the reaction mixture at 70 °C for 24 hours with stirring.[1]
- After cooling to room temperature, neutralize the reaction mixture with an aqueous sodium bicarbonate solution.[1]
- Extract the product with dichloromethane (3 x 10 mL).[1]

- Combine the organic layers and wash with brine (20 mL).[1]
- Dry the organic layer over sodium sulfate and concentrate under reduced pressure.[1]
- Purify the crude product by column chromatography on silica gel using a hexane-dichloromethane eluent system to yield the desired 2-fluoromalonate ester.[1]

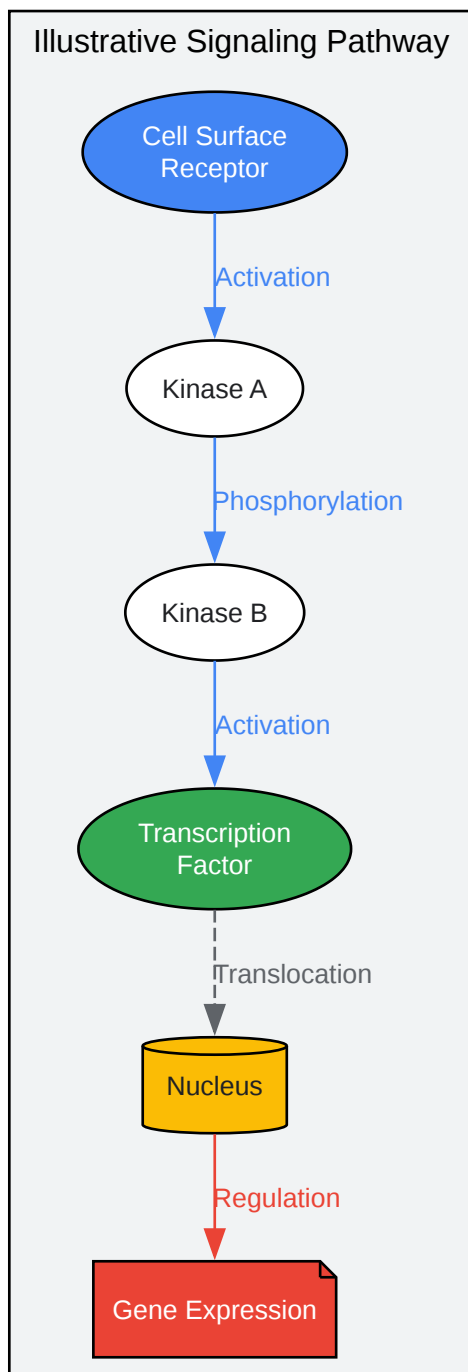
Visualizing Workflows and Pathways

To aid in the conceptualization of research and development processes, the following diagrams are provided.



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A typical workflow for the procurement and use of a specialty chemical.



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A generalized diagram of a cellular signaling cascade.

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References

- 1. Diethyl fluoromalonate synthesis - chemicalbook [chemicalbook.com]
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